A Technical Guide to the Thermal Decomposition of Calcium Iodate Monohydrate

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Compound of Interest	
Compound Name:	Calcium iodate monohydrate
Cat. No.:	B1148404

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This technical guide provides an in-depth analysis of the thermal decomposition of **calcium iodate monohydrate** ($Ca(IO_3)_2 \cdot H_2O$). The document outlines the sequential breakdown of the compound, supported by quantitative data from thermogravimetric analysis (TGA) and differential thermal analysis (DTA). Detailed experimental protocols, reaction pathways, and a comprehensive summary of the decomposition process are presented to support research and development activities in relevant scientific fields.

Introduction

Calcium iodate monohydrate is an inorganic compound with applications in various fields, including as a source of iodine in animal feed and as a dough conditioner. A thorough understanding of its thermal stability and decomposition pathway is crucial for its safe handling, storage, and application in processes involving elevated temperatures. This guide details the thermal behavior of **calcium iodate monohydrate**, focusing on the distinct stages of its decomposition.

Thermal Decomposition Analysis

The thermal decomposition of **calcium iodate monohydrate** is a multi-stage process that begins with dehydration, followed by the decomposition of the anhydrous salt into calcium oxide, iodine, and oxygen. The primary techniques used for this analysis are Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA).

Tech Support

Data from Thermogravimetric and Differential Thermal Analysis

The following tables summarize the quantitative data obtained from the analysis of TGA and DTA curves for undoped **calcium iodate monohydrate**.
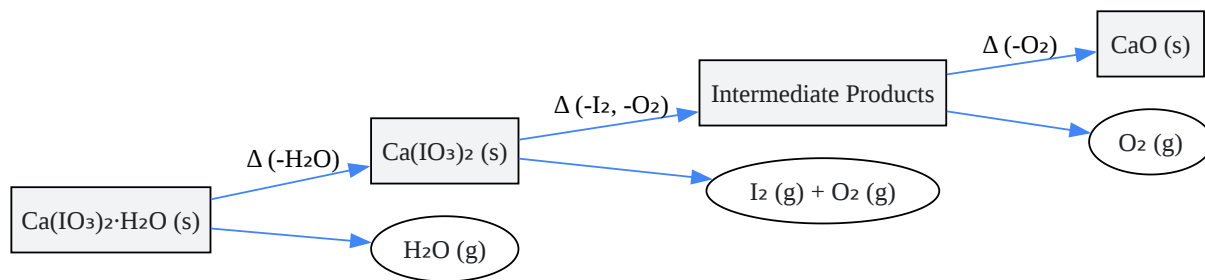
Table 1: Thermogravimetric Analysis (TGA) Data

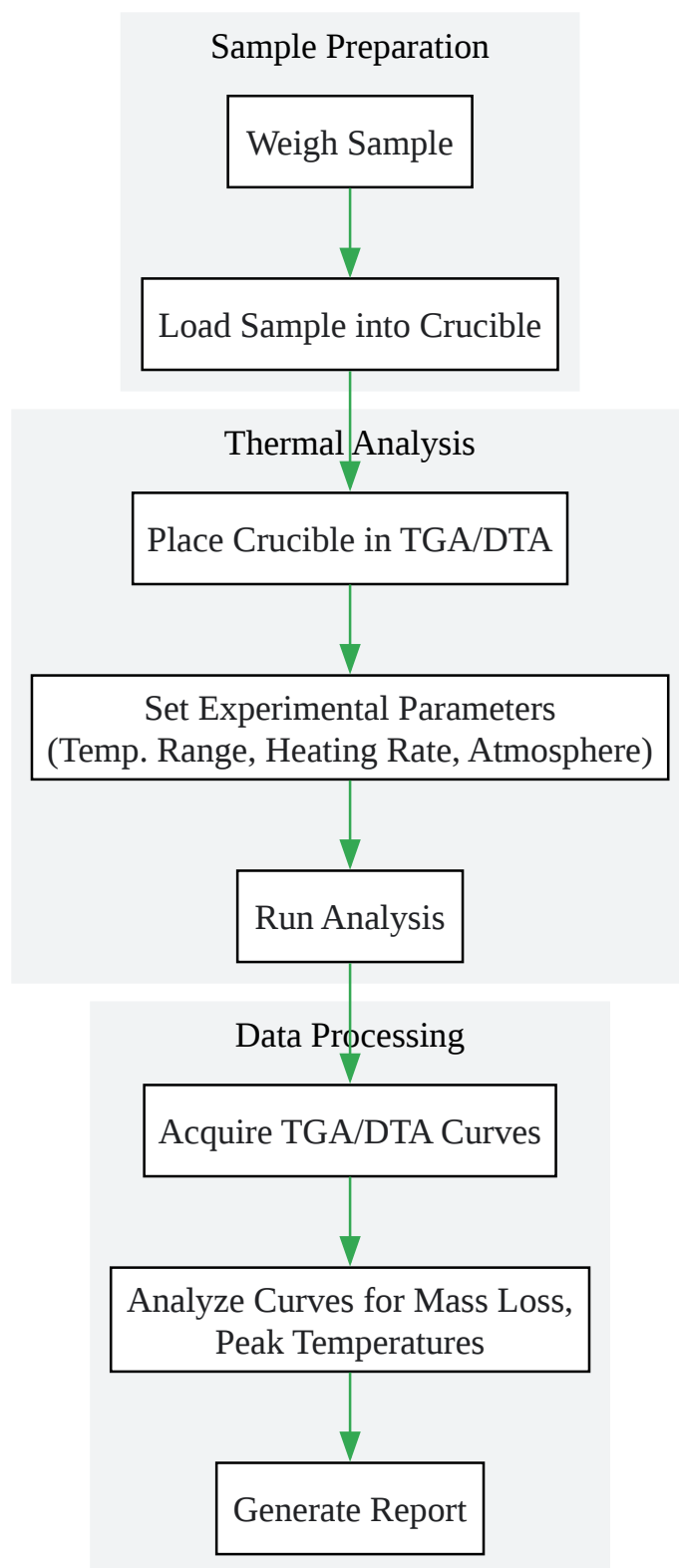| Decomposition Stage	Temperature Range (°C)	Mass Loss (%)	Volatile Product(s)	Solid Residue
Dehydration	Ambient - ~250	~4.4	H_2O	$Ca(IO_3)_2$
Decomposition Step 1	~550 - 680	~60.8	I_2, O_2	Intermediate(s)
Decomposition Step 2	~680 - 750	~11.5	O_2	CaO
Total Mass Loss	~76.7			

Table 2: Differential Thermal Analysis (DTA) Data

Thermal Event	Peak Temperature (°C)	Type of Reaction	Associated Process
Endotherm 1	~150	Endothermic	Dehydration
Exotherm 1	~600	Exothermic	Decomposition of Anhydrous Salt
Exotherm 2	~700	Exothermic	Further Decomposition

Decomposition Pathway

The thermal decomposition of **calcium iodate monohydrate** proceeds through a series of well-defined steps. The following diagram illustrates the logical relationship of this process.

$Ca(IO_3)_2 \cdot H_2O$ (s) $\xrightarrow{\Delta\ (-H_2O)}$ $Ca(IO_3)_2$ (s) $\xrightarrow{\Delta\ (-I_2,\ -O_2)}$ Intermediate Products $\xrightarrow{\Delta\ (-O_2)}$ CaO (s)

$Ca(IO_3)_2 \cdot H_2O$ (s) → H_2O (g)

$Ca(IO_3)_2$ (s) → I_2 (g) + O_2 (g)

Intermediate Products → O_2 (g)

Sample Preparation

Weigh Sample

↓

Load Sample into Crucible

Thermal Analysis

Place Crucible in TGA/DTA

↓

Set Experimental Parameters
(Temp. Range, Heating Rate, Atmosphere)

↓

Run Analysis

Data Processing

Acquire TGA/DTA Curves

↓

Analyze Curves for Mass Loss,
Peak Temperatures

↓

Generate Report

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